

What is the chemical structure of Phosphomycin disodium salt?

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Compound of Interest

Compound Name: *Phosphomycin disodium salt*

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Phosphomycin Disodium Salt: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, mechanism of action, and key experimental protocols related to **Phosphomycin disodium salt**. The information is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and antimicrobial research.

Chemical Structure and Properties

Phosphomycin disodium salt is the disodium salt of fosfomycin, a broad-spectrum antibiotic. Its chemical structure is characterized by a unique epoxide ring, which is crucial for its antibacterial activity.

Chemical Identifiers

Property	Value	Reference
Chemical Formula	C ₃ H ₅ Na ₂ O ₄ P	[1][2][3]
Molecular Weight	182.02 g/mol	[1][2][3]
IUPAC Name	disodium;[(2R,3S)-3-methyloxiran-2-yl]phosphonate	[4][5]
CAS Number	26016-99-9	[1][2][3]
SMILES String	[Na+]. [Na+].C[C@@H]1O[C@@H]1 P([O-])([O-])=O	[5][6][7]
InChI Key	QZIQJIKUVJMTDG- JSTPYPERSA-L	[6][7]

Physicochemical Properties

Property	Value	Reference
Appearance	White or almost white crystalline powder	[8]
Solubility	Soluble in water	[2]
Storage Temperature	2-8°C	[2][6]

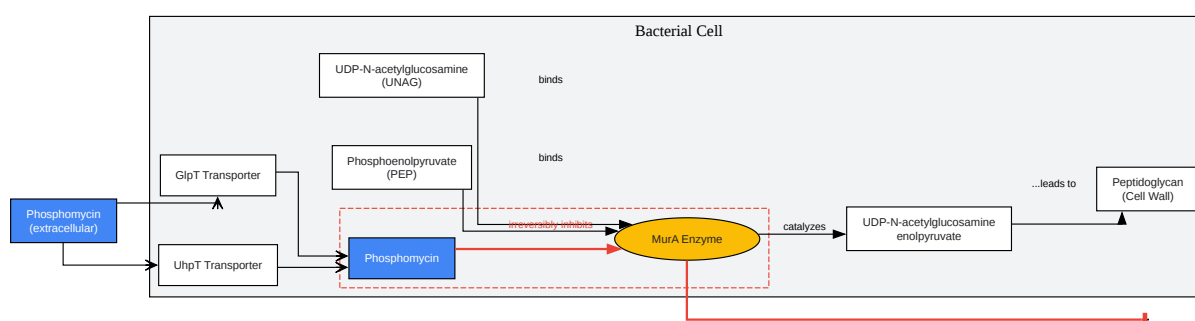
Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Phosphomycin exerts its bactericidal effect by inhibiting the initial step in peptidoglycan synthesis, an essential component of the bacterial cell wall.[3][9] This unique mechanism of action differentiates it from many other classes of antibiotics.

The primary target of Phosphomycin is the enzyme UDP-N-acetylglucosamine enolpyruvyl transferase (MurA).[3][9] Phosphomycin, acting as a phosphoenolpyruvate (PEP) analog, irreversibly binds to and inhibits MurA.[9] This inhibition occurs through the covalent modification of a cysteine residue (Cys115 in E. coli) in the active site of the MurA enzyme.[9]

By blocking the action of MurA, Phosphomycin prevents the formation of N-acetylmuramic acid, a critical precursor for peptidoglycan synthesis, ultimately leading to cell lysis and bacterial death.[10]

To enter the bacterial cell, Phosphomycin utilizes two transport systems: the L-alpha-glycerophosphate (GlpT) transporter and the hexose phosphate (UhpT) transporter.[2][9]



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Inhibition of bacterial cell wall synthesis by Phosphomycin.

Experimental Protocols

This section details methodologies for key experiments involving **Phosphomycin disodium salt**.

Antimicrobial Susceptibility Testing (AST) - Agar Dilution Method

The agar dilution method is a standard procedure for determining the Minimum Inhibitory Concentration (MIC) of an antibiotic.

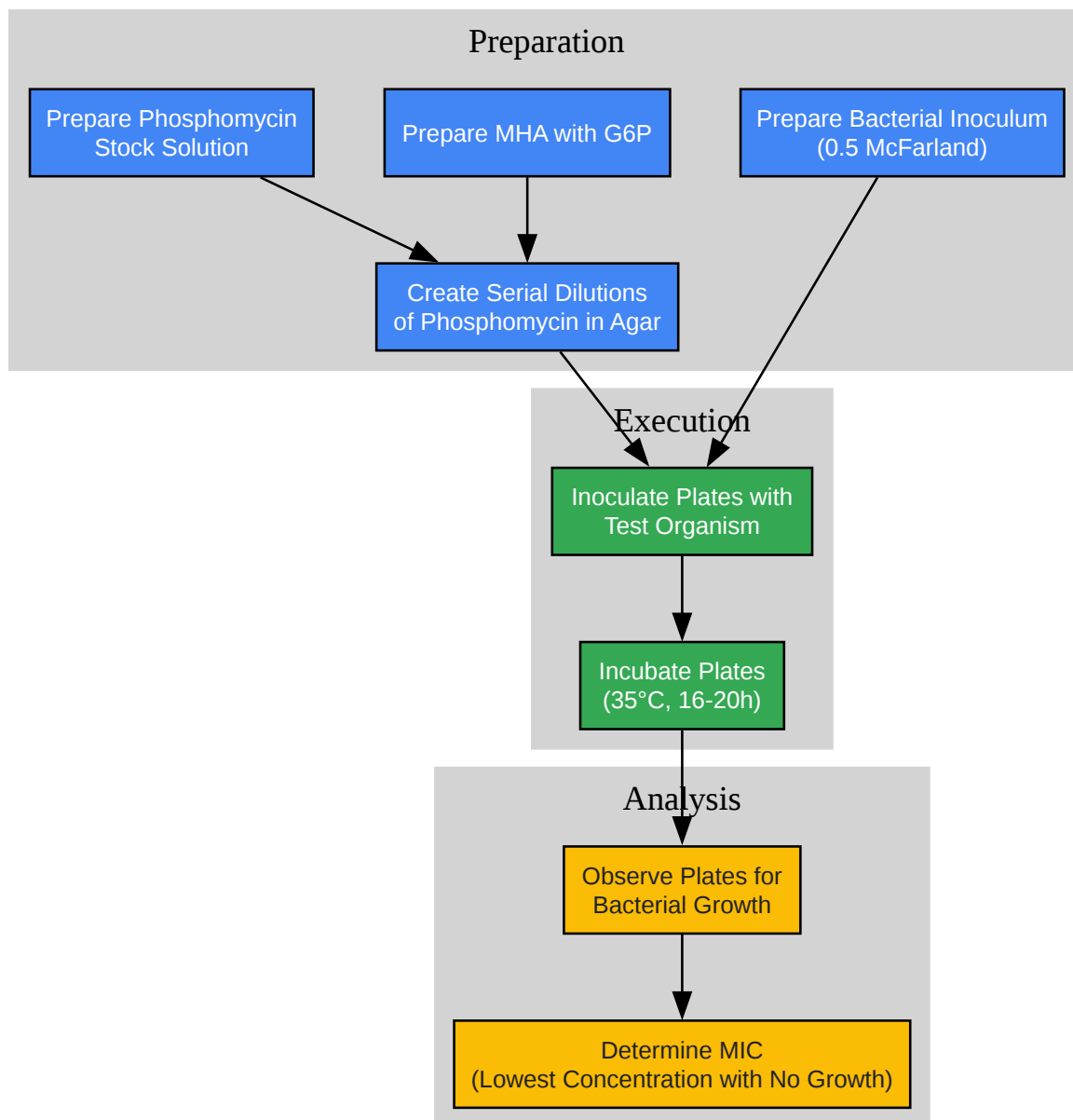
Materials:

- **Phosphomycin disodium salt** powder (analytical grade)
- Mueller-Hinton Agar (MHA)
- Glucose-6-phosphate (G6P) solution (25 µg/mL final concentration)
- Sterile petri dishes
- Sterile test tubes
- Micropipettes and sterile tips
- 0.5 McFarland turbidity standard
- Sterile saline (0.85% NaCl)
- Bacterial culture of the test organism
- Quality control strains (e.g., *Escherichia coli* ATCC® 25922)

Procedure:

- Preparation of Phosphomycin Stock Solution: Aseptically prepare a stock solution of **Phosphomycin disodium salt** in a suitable sterile solvent (e.g., water).
- Preparation of Agar Plates:
 - Prepare MHA according to the manufacturer's instructions and sterilize.
 - Cool the molten agar to 45-50°C.
 - Add G6P to the molten MHA to a final concentration of 25 µg/mL.
 - Prepare a series of twofold dilutions of the Phosphomycin stock solution.
 - Add a specific volume of each Phosphomycin dilution to separate aliquots of the molten MHA to achieve the desired final concentrations.

- Pour the antibiotic-containing agar into sterile petri dishes and allow them to solidify. A no-antibiotic control plate should also be prepared.
- Inoculum Preparation:
 - From a pure culture, suspend several colonies of the test organism in sterile saline.
 - Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
 - Dilute the standardized inoculum as required for the spotting apparatus.
- Inoculation:
 - Spot a standardized volume of the diluted bacterial suspension onto the surface of each agar plate, including the control plate.
- Incubation:
 - Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours.
- Reading Results:
 - The MIC is the lowest concentration of Phosphomycin that completely inhibits visible growth of the organism.



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References

- 1. benchchem.com [benchchem.com]
- 2. The intriguing biology and chemistry of fosfomycin: the only marketed phosphonate antibiotic - RSC Advances (RSC Publishing) DOI:10.1039/C9RA08299A [pubs.rsc.org]
- 3. scispace.com [scispace.com]
- 4. Susceptibility testing. [bio-protocol.org]
- 5. Discovery of MurA Inhibitors as Novel Antimicrobials through an Integrated Computational and Experimental Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- 7. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 8. mdpi.com [mdpi.com]
- 9. Fosfomycin: Mechanism and Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 10. journals.asm.org [journals.asm.org]
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